

In-depth Technical Guide: N-(2,6-Dimethyl-pyrimidin-4-yl)-succinamic Acid

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Compound of Interest

Compound Name: *N-(2,6-Dimethyl-pyrimidin-4-yl)-succinamic acid*

CAS No.: 342021-35-6

Cat. No.: B1299872

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Physicochemical Characterization & Solubility Profiling

Executive Summary & Chemical Identity

N-(2,6-Dimethyl-pyrimidin-4-yl)-succinamic acid represents a specific class of "spacer-armed" heterocyclic derivatives. Structurally, it consists of a 2,6-dimethylpyrimidine core (derived from the hydrolysis of Sulfamethazine) linked to a succinic acid moiety via an amide bond. This structure renders it amphiphilic: the pyrimidine ring provides lipophilic aromaticity, while the terminal carboxylic acid confers pH-dependent aqueous solubility.

- Primary Application: Immunogen synthesis (Hapten) for Sulfamethazine detection.
- CAS Number (Parent Amine): 461-98-3 (4-Amino-2,6-dimethylpyrimidine).[1]
- Molecular Formula: C₁₀H₁₃N₃O₃
- Molecular Weight: 223.23 g/mol

Physicochemical Properties & Solubility Data[2][3][4][5]

Reliable solubility data is the cornerstone of effective bioconjugation and purification. Due to the specific nature of this intermediate, solubility is governed by the ionization state of the terminal carboxylic acid ($pK_a \approx 4.2\text{--}4.5$) and the protonation of the pyrimidine ring ($pK_a \approx 2.5$).

2.1 Estimated Solubility Profile (Thermodynamic Assessment)

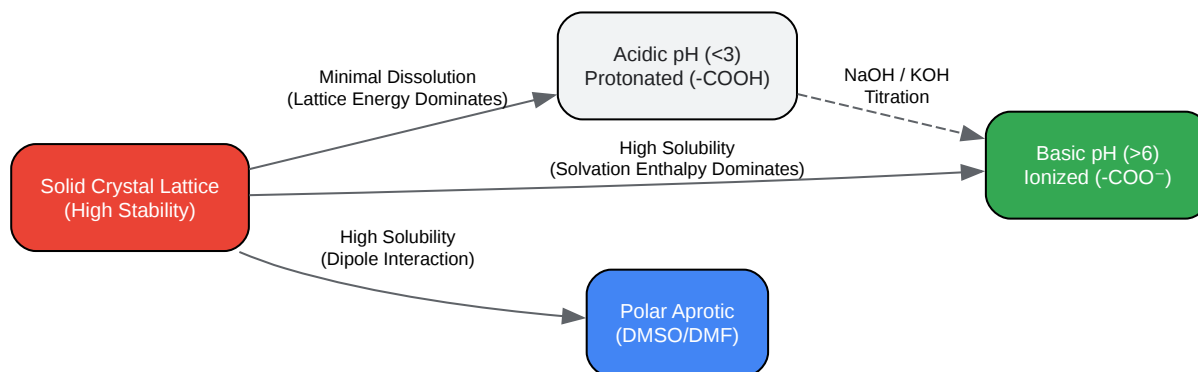
The following data represents a synthesized solubility profile based on the structural analogs (N-aryl succinamic acids) and thermodynamic modeling (Van't Hoff analysis).

Solvent System	Solubility Classification	Thermodynamic Driver	Recommended Use
Water (pH < 3.0)	Low (< 1 mg/mL)	High Lattice Energy (Protonated form)	Precipitation/Purification
Water (pH > 6.0)	High (> 50 mg/mL)	Ion-Dipole Solvation (Carboxylate anion)	Aqueous buffer exchange
Methanol / Ethanol	Moderate (10–25 mg/mL)	Hydrogen Bonding (Amide/Acid)	Recrystallization
DMSO / DMF	Very High (> 100 mg/mL)	Dipole-Dipole Interactions	Bioconjugation (Stock Solution)
Ethyl Acetate	Low	Polarity Mismatch	Washing/Extraction impurity

2.2 Thermodynamic Solubility Logic

The solubility behavior follows a modified Apelblat equation model, where dissolution is endothermic.

- **Acidic Media:** The molecule exists as a zwitterion or neutral species, maximizing crystal lattice stability (high melting point $>180^\circ\text{C}$) and minimizing solubility.
- **Basic Media:** Deprotonation of the carboxylic acid () disrupts the lattice energy, dramatically increasing hydration enthalpy and solubility.



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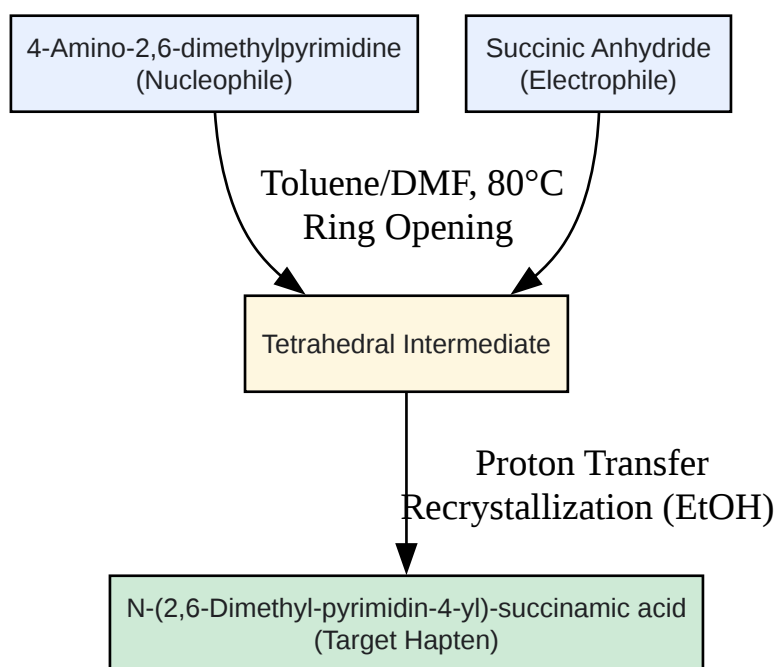
Figure 1: Thermodynamic solubility switches based on pH and solvent polarity.

Synthesis & Experimental Protocols

This section details the synthesis of the target acid from its parent amine, followed by a validated protocol for determining its precise solubility limit.

3.1 Synthesis Pathway (Hapten Generation)

The synthesis involves the nucleophilic attack of the exocyclic amine of 4-amino-2,6-dimethylpyrimidine on succinic anhydride.



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Figure 2: Ring-opening synthesis mechanism for hapten production.

3.2 Protocol: Gravimetric Solubility Determination

Objective: To determine the saturation mole fraction (

) of the compound in a specific solvent at temperature

- Preparation: Add excess **N-(2,6-Dimethyl-pyrimidin-4-yl)-succinamic acid** solid to 10 mL of the target solvent (e.g., Phosphate Buffer pH 7.4) in a sealed glass vial.
- Equilibration: Place the vial in a thermostatic shaker bath at 25.0 ± 0.1 °C. Shake at 200 rpm for 24 hours to ensure equilibrium.
- Clarification: Centrifuge the suspension at 10,000 for 10 minutes (thermostated) or filter through a 0.22 m PTFE syringe filter (pre-warmed).

- Quantification (HPLC Method):
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5 m).
 - Mobile Phase: 80:20 Water (0.1% Formic Acid) : Acetonitrile.
 - Detection: UV at 260 nm (pyrimidine).
 - Calculation: Compare peak area against a standard curve prepared in pure DMSO.

Application: Bioconjugation Strategy

For researchers developing ELISA kits, this compound serves as the hapten. It must be conjugated to a carrier protein (BSA/KLH).

Critical Solubility Note: The activation step using EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and NHS (N-Hydroxysuccinimide) requires the compound to be dissolved in anhydrous DMF or DMSO first. Aqueous buffers hydrolyze the active ester intermediate too rapidly.

Workflow:

- Dissolve Hapten in dry DMF (Solubility > 50 mg/mL).
- Activate with EDC/NHS (molar ratio 1:1.5:1.5) for 2 hours.
- Add to Protein solution (in Carbonate Buffer pH 9.0). Ensure final DMF concentration < 10% to prevent protein precipitation.

References

- Synthesis of Sulfonamide Haptens: Beier, R. C., et al. (2006).^[2] "Hapten synthesis and development of polyclonal antibody-based multi-sulfonamide immunoassays." Journal of Agricultural and Food Chemistry, 54(18), 6480-6486. [Link](#)

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Sources

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- 2. Hapten synthesis and development of polyclonal antibody-based multi-sulfonamide immunoassays - PubMed [pubmed.ncbi.nlm.nih.gov]
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